

Application Note: UV-Vis Spectrophotometry for the Quantitative Analysis of Disodium Pamoate

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Compound of Interest

Compound Name: Pamoic acid disodium

Cat. No.: B11932428

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Disodium pamoate, the salt of pamoic acid, is a widely used counterion in the pharmaceutical industry to form sparingly soluble salts with active pharmaceutical ingredients (APIs), thereby enabling the development of long-acting injectable and other sustained-release formulations. A simple, rapid, and cost-effective analytical method is essential for the quantitative determination of disodium pamoate in bulk drug substances and pharmaceutical dosage forms. Ultraviolet-Visible (UV-Vis) spectrophotometry offers a straightforward and reliable method for this purpose. This application note provides a detailed protocol for the analysis of disodium pamoate using UV-Vis spectrophotometry, including method validation parameters.

Principle

The method is based on the measurement of the absorbance of a disodium pamoate solution in a suitable solvent. The quantification is achieved by applying the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte at a specific wavelength. The wavelength of maximum absorbance (λ_{\max}) for the pamoate ion is utilized for the measurement to ensure maximum sensitivity.

Data Presentation

A summary of the typical validation parameters for the UV-Vis spectrophotometric analysis of disodium pamoate is presented in Table 1.

Table 1: Summary of UV-Vis Spectrophotometric Method Validation Parameters for Disodium Pamoate Analysis

Parameter	Typical Performance Characteristics
Wavelength of Maximum Absorbance (λ_{max})	~288 nm
Linearity Range	1 - 20 $\mu\text{g/mL}$
Correlation Coefficient (R^2)	> 0.995[1]
Accuracy (% Recovery)	97.0 - 103.0%[1]
Precision (% RSD)	< 3.0%[1]
Limit of Detection (LOD)	In the $\mu\text{g/mL}$ range[1]
Limit of Quantification (LOQ)	In the $\mu\text{g/mL}$ range[1]
Specificity	Moderate (potential for interference from other UV-absorbing compounds)[1]

Experimental Protocols

1. Materials and Equipment

- Disodium Pamoate Reference Standard
- Methanol (HPLC grade or equivalent)
- Deionized Water
- UV-Vis Spectrophotometer (dual beam)
- Quartz cuvettes (1 cm path length)

- Calibrated analytical balance

- Volumetric flasks (Class A)

- Pipettes (Class A)

2. Preparation of Standard Stock Solution (100 µg/mL)

- Accurately weigh approximately 10 mg of Disodium Pamoate Reference Standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in approximately 50 mL of methanol.
- Sonicate for 5 minutes to ensure complete dissolution.
- Bring the solution to volume with methanol and mix thoroughly.

3. Preparation of Working Standard Solutions

- Prepare a series of working standard solutions by diluting the standard stock solution with methanol.
- For a linearity range of 1-20 µg/mL, pipette 0.1, 0.2, 0.5, 1.0, 1.5, and 2.0 mL of the standard stock solution into separate 10 mL volumetric flasks.
- Dilute to volume with methanol and mix well to obtain concentrations of 1, 2, 5, 10, 15, and 20 µg/mL, respectively.

4. Preparation of Sample Solution

- Accurately weigh a quantity of the test sample equivalent to about 10 mg of disodium pamoate.
- Transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of methanol and sonicate for 15 minutes to ensure complete extraction.

- Allow the solution to cool to room temperature and dilute to volume with methanol. Mix well.
- Filter the solution through a 0.45 μm nylon syringe filter, discarding the first few milliliters of the filtrate.
- Dilute an appropriate aliquot of the filtered solution with methanol to obtain a final concentration within the linearity range (e.g., 10 $\mu\text{g/mL}$).

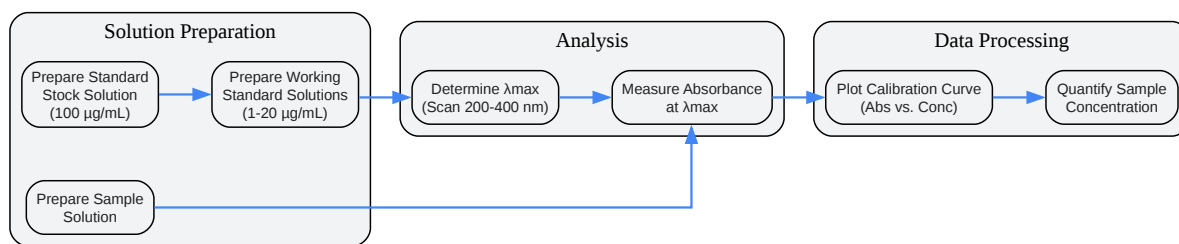
5. Spectrophotometric Measurement

- Set the UV-Vis spectrophotometer to scan a wavelength range of 400 nm to 200 nm.
- Use methanol as the blank.
- Record the UV spectrum of a working standard solution (e.g., 10 $\mu\text{g/mL}$) to determine the wavelength of maximum absorbance (λ_{max}). The λ_{max} for the pamoate ion is expected to be around 288 nm.^[1]
- Set the instrument to measure the absorbance at the determined λ_{max} .
- Measure the absorbance of all working standard solutions and the sample solution.

6. Data Analysis

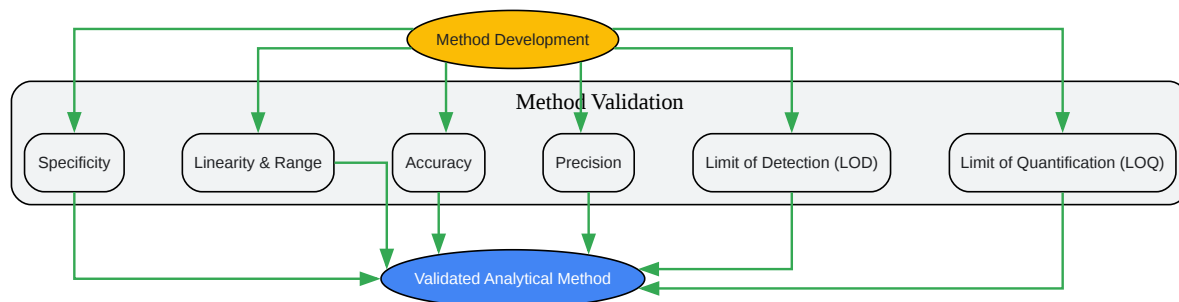
- Linearity: Plot a calibration curve of absorbance versus concentration for the working standard solutions. Perform a linear regression analysis and determine the correlation coefficient (R^2), which should be > 0.995 .^[1]
- Quantification: Determine the concentration of disodium pamoate in the sample solution using the equation of the line from the calibration curve.
- Calculate the amount of disodium pamoate in the test sample, taking into account the dilutions made.

Visualizations



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Caption: Experimental workflow for UV-Vis analysis of disodium pamoate.



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Caption: Logical relationship of the analytical method validation process.

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References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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